

Demethoxydeacetoxypseudolaric Acid B: A Technical Overview

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Compound of Interest

Compound Name: *Demethoxydeacetoxypseudolaric acid B*

Cat. No.: *B1630833*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of

Demethoxydeacetoxypseudolaric acid B, a diterpenoid natural product. The information is curated for professionals in research, science, and drug development, with a focus on its origin, isolation, and potential biological activities.

Source and Biological Context

Demethoxydeacetoxypseudolaric acid B is a natural compound isolated from the golden larch tree, *Pseudolarix amabilis*. This tree, also known by synonyms such as *Pseudolarix kaempferi*, is native to China. The primary source of this compound is the root bark, referred to in traditional Chinese medicine as *Cortex Pseudolaricis*. *Pseudolarix amabilis* is a rich source of various bioactive diterpenoids and triterpenoids, many of which, including the closely related pseudolaric acids A and B, have demonstrated significant biological activities such as antifungal and cytotoxic effects.

Physicochemical and Spectroscopic Data

While a dedicated, comprehensive dataset for **Demethoxydeacetoxypseudolaric acid B** is not readily available in the public domain, the following table summarizes the expected data categories based on the analysis of similar diterpenoid acids isolated from *Pseudolarix*

amabilis. This serves as a template for researchers to populate as more specific information becomes available.

| Parameter | Data |
|--|--|
| Molecular Formula | C ₂₁ H ₂₆ O ₅ |
| Molecular Weight | 358.43 g/mol |
| Appearance | White to off-white solid |
| Solubility | Soluble in methanol, ethanol, DMSO; Insoluble in water |
| ¹ H NMR (CDCl ₃) | Data not available in searched literature. |
| ¹³ C NMR (CDCl ₃) | Data not available in searched literature. |
| Mass Spectrometry | Data not available in searched literature. |
| Purity | >98% (typical for isolated natural products) |
| Typical Yield | Data not available in searched literature. |

Experimental Protocols

The following is a representative experimental protocol for the isolation of diterpenoid acids from *Pseudolarix amabilis*, based on common laboratory practices for natural product isolation from this species. This protocol should be considered a general guideline and may require optimization for the specific isolation of **Demethoxydeacetoxypseudolaric acid B**.

Objective: To extract and isolate **Demethoxydeacetoxypseudolaric acid B** from the root bark of *Pseudolarix amabilis*.

Materials:

- Dried root bark of *Pseudolarix amabilis*
- 95% Ethanol (EtOH)
- Dichloromethane (CH₂Cl₂)

- Silica gel for column chromatography
- Sephadex LH-20
- High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Solvents for chromatography (e.g., hexane, ethyl acetate, methanol, acetonitrile, water)
- Rotary evaporator
- Standard laboratory glassware and equipment

Methodology:

- Extraction: a. The dried and powdered root bark of *Pseudolarix amabilis* is macerated with 95% ethanol at room temperature for an extended period (e.g., 7 days), with the solvent being replaced periodically. b. The ethanol extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Fractionation: a. The crude ethanol extract is suspended in water and partitioned successively with solvents of increasing polarity, such as dichloromethane. b. The dichloromethane fraction, which is expected to contain the diterpenoids, is collected and concentrated.
- Chromatographic Purification: a. Silica Gel Column Chromatography: The concentrated dichloromethane fraction is subjected to silica gel column chromatography. The column is eluted with a gradient of increasing polarity, typically starting with a non-polar solvent like hexane and gradually increasing the proportion of a more polar solvent like ethyl acetate. Fractions are collected and monitored by Thin Layer Chromatography (TLC). b. Sephadex LH-20 Column Chromatography: Fractions containing compounds with similar TLC profiles to known pseudolaric acids are pooled, concentrated, and further purified using a Sephadex LH-20 column with a suitable solvent system (e.g., methanol) to separate compounds based on size. c. Preparative HPLC: Final purification is achieved by preparative High-Performance Liquid Chromatography (HPLC) on a C18 column using a mobile phase gradient of acetonitrile and water. This step allows for the isolation of pure **Demethoxydeacetoxypseudolaric acid B**.

- Structure Elucidation and Characterization: a. The structure of the isolated compound is confirmed using spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry. b. The purity of the final compound is assessed by analytical HPLC.

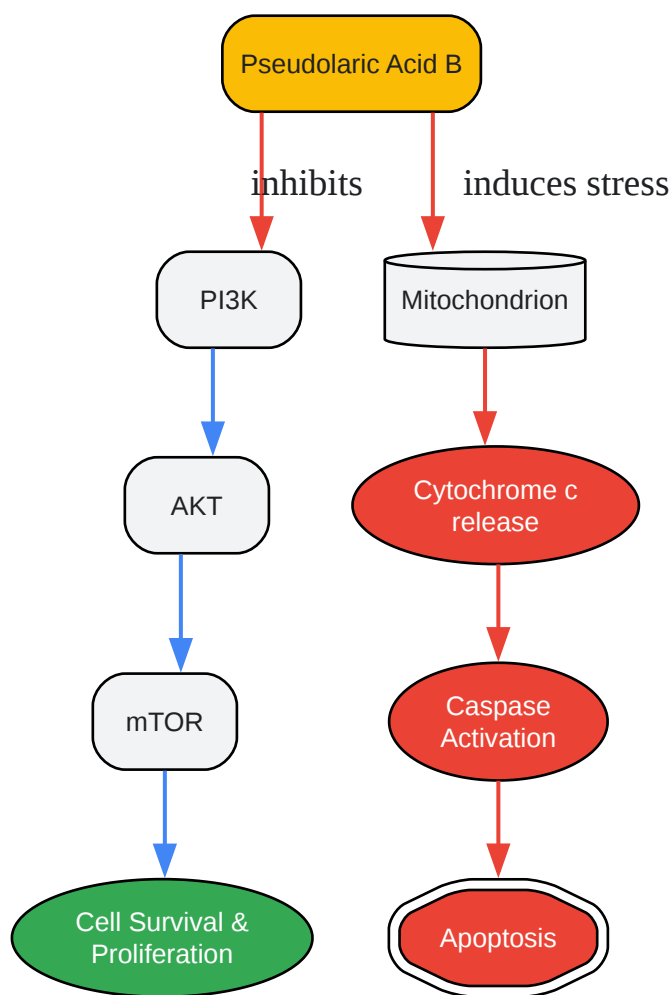
Biological Activity and Signaling Pathways

Direct studies on the signaling pathways affected by **Demethoxydeacetoxypseudolaric acid B** are limited in the available literature. However, extensive research has been conducted on the closely related compound, Pseudolaric acid B (PAB), also isolated from *Pseudolarix amabilis*. PAB has been shown to exhibit potent anticancer activity, and its mechanisms of action provide a strong indication of the potential biological activities of **Demethoxydeacetoxypseudolaric acid B**.

PAB has been demonstrated to induce apoptosis in cancer cells through the modulation of key signaling pathways:

- **PI3K/AKT/mTOR Pathway:** PAB has been shown to inhibit the phosphorylation of key proteins in the PI3K/AKT/mTOR signaling cascade. This pathway is crucial for cell survival, proliferation, and growth, and its inhibition can lead to apoptosis.
- **Mitochondrial Apoptosis Pathway:** PAB can induce apoptosis by affecting the mitochondrial membrane potential, leading to the release of cytochrome c and the subsequent activation of caspases, which are key executioners of apoptosis.

The following diagram illustrates the known signaling pathway of the related compound, Pseudolaric acid B.

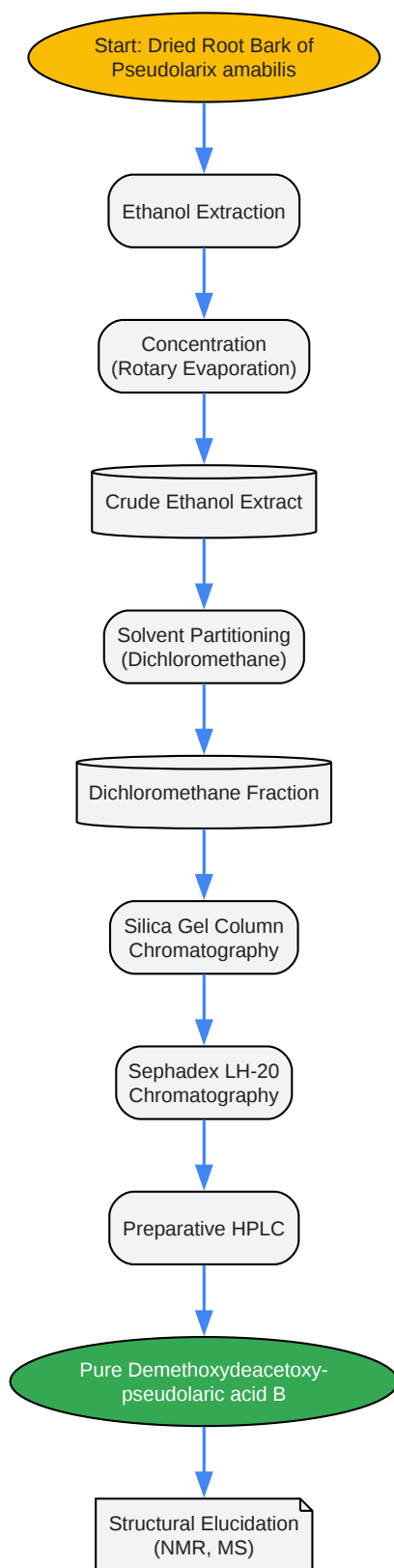


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Caption: Signaling pathway of the related compound, Pseudolaric acid B.

Experimental Workflow Diagram

The following diagram illustrates a generalized workflow for the isolation of **Demethoxydeacetoxypseudolaric acid B** from its natural source.



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Caption: Generalized workflow for the isolation of **Demethoxydeacetoxypseudolaric acid B**.

- To cite this document: BenchChem. [Demethoxydeacetoxypseudolaric Acid B: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630833#what-is-the-source-of-demethoxydeacetoxypseudolaric-acid-b]

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